

Preparing 5-Nitroindazole Stock Solutions in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: 5-Nitroindazole

Cat. No.: B105863

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Introduction

5-Nitroindazole is a heterocyclic aromatic organic compound with significant interest in neuroscience and parasitology. It is recognized primarily as a selective inhibitor of neuronal nitric oxide synthase (nNOS), an enzyme crucial for nitric oxide production in the nervous system. Additionally, **5-nitroindazole** and its derivatives have demonstrated promising activity against various protozoan parasites, including *Trypanosoma cruzi* (the causative agent of Chagas disease) and *Acanthamoeba castellanii*. This document provides detailed protocols for the preparation of **5-nitroindazole** stock solutions in Dimethyl Sulfoxide (DMSO) and its application in key experimental assays.

Physicochemical Properties and Safety Information

A summary of the key properties of **5-nitroindazole** is presented below. Researchers should always consult the Safety Data Sheet (SDS) before handling this compound.

Property	Value	References
Molecular Formula	C ₇ H ₅ N ₃ O ₂	
Molecular Weight	163.13 g/mol	
Appearance	Pale yellow to light brown crystalline powder	[1]
Melting Point	204-208 °C	[2]
Solubility	Sparingly soluble in water; soluble in polar organic solvents like DMSO, DMF, ethanol, and acetone.	[1]
Storage (Solid)	Store in a cool, dry, well-ventilated area away from incompatible substances. Keep container tightly closed.	[3][4]
Storage (in DMSO)	Aliquot and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.	[5]

Safety Precautions: **5-Nitroindazole** may be harmful if swallowed, inhaled, or in contact with skin, and may cause irritation. There is limited evidence of a carcinogenic effect.[3] It is essential to use personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, and to work in a well-ventilated area or a chemical fume hood.[3][4]

Protocol 1: Preparation of a 10 mM 5-Nitroindazole Stock Solution in DMSO

This protocol details the preparation of a 10 mM stock solution, a common starting concentration for subsequent dilutions in various assays.

Materials:

- **5-Nitroindazole** (solid)

- Anhydrous Dimethyl Sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes (1.5 mL)
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer

Procedure:

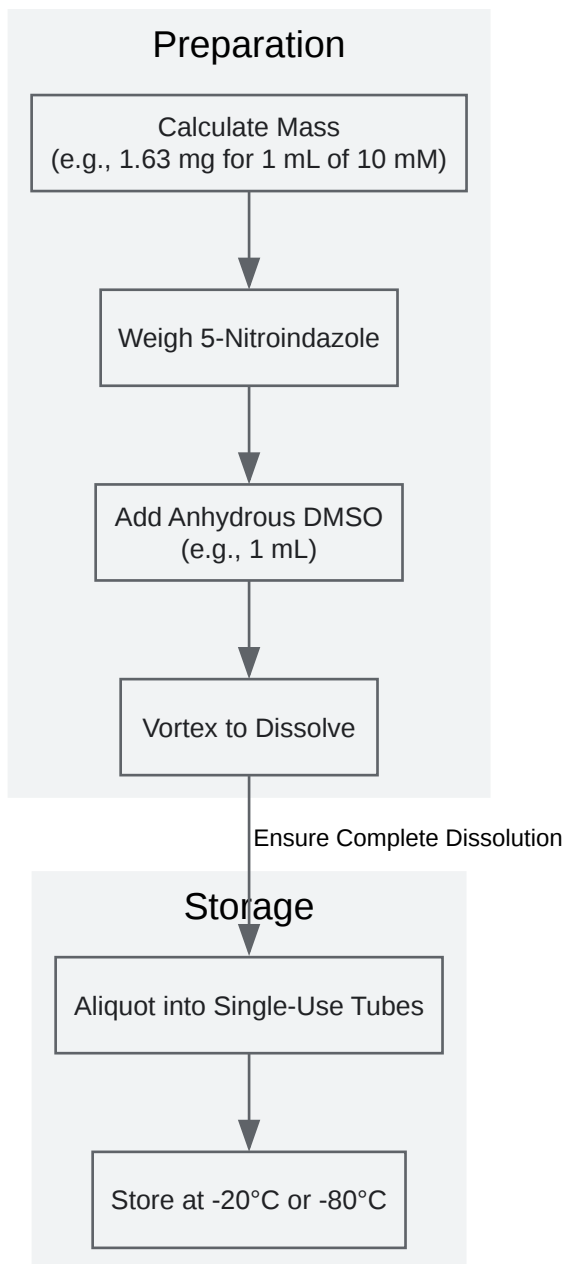
- Calculation:
 - To prepare a 10 mM solution, you need to dissolve $163.13 \text{ g/mol} \times 0.010 \text{ mol/L} = 1.6313 \text{ g/L}$ or 1.6313 mg/mL of **5-nitroindazole** in DMSO.
 - For 1 mL of a 10 mM stock solution, weigh out 1.63 mg of **5-nitroindazole**.
- Weighing:
 - Place a sterile 1.5 mL microcentrifuge tube on the analytical balance and tare the weight.
 - Carefully weigh 1.63 mg of **5-nitroindazole** directly into the tube.
- Dissolution:
 - Using a calibrated micropipette, add 1.0 mL of anhydrous, sterile DMSO to the microcentrifuge tube containing the **5-nitroindazole**.
 - Close the tube tightly and vortex thoroughly for at least 1-2 minutes to ensure complete dissolution. Visually inspect the solution against a light source to confirm that no solid particles remain.
- Storage:
 - Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20-50 μL) in sterile microcentrifuge tubes. This prevents contamination and degradation from repeated freeze-

thaw cycles.

- Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).^[5]

Workflow for Preparing **5-Nitroindazole** Stock Solution

Workflow for Preparing 5-Nitroindazole Stock Solution

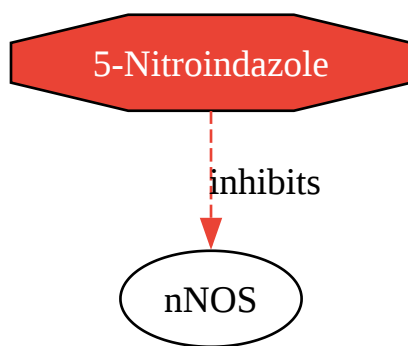


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Caption: A step-by-step workflow for the preparation of **5-nitroindazole** stock solutions.

Application Note 1: Inhibition of Neuronal Nitric Oxide Synthase (nNOS)

5-Nitroindazole is a known inhibitor of nNOS, which catalyzes the production of nitric oxide (NO) from L-arginine. NO is a critical signaling molecule in the nervous system. Overproduction of NO by nNOS is implicated in various neurological disorders, making nNOS inhibitors valuable research tools. The inhibitory activity of **5-nitroindazole** can be quantified by measuring the reduction in NO production in a cell-based or purified enzyme assay.



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Caption: **5-Nitroindazole** is activated by parasite enzymes, leading to oxidative stress.

Protocol 3: Trypanosoma cruzi Epimastigote Growth Inhibition Assay

This protocol outlines an in vitro assay to determine the efficacy of **5-nitroindazole** against the epimastigote (replicative insect stage) form of *T. cruzi*.

Materials:

- *T. cruzi* epimastigotes (e.g., CL Brener or Y strain)
- Liver Infusion Tryptose (LIT) medium supplemented with 10% Fetal Bovine Serum (FBS)
- 10 mM **5-Nitroindazole** stock solution in DMSO
- Benznidazole (positive control drug)
- 96-well microtiter plates
- Hemocytometer or automated cell counter

- Incubator (28°C)
- Microplate reader (optional, for colorimetric methods)
- Resazurin solution (optional, for viability assessment)

Procedure:

- Parasite Culture:
 - Culture *T. cruzi* epimastigotes in LIT medium at 28°C until they reach the mid-logarithmic growth phase.
- Assay Setup:
 - Prepare serial dilutions of the **5-nitroindazole** stock solution and Benznidazole in LIT medium in a 96-well plate. Typical final concentrations to test for **5-nitroindazole** derivatives range from 1 µM to 50 µM. [1] The final DMSO concentration should not exceed 1%. [6] * Include a vehicle control (medium with DMSO) and a no-drug control.
 - Adjust the concentration of epimastigotes to 2×10^6 parasites/mL in fresh LIT medium.
 - Add 100 µL of the parasite suspension to each well, resulting in an initial concentration of 1×10^6 parasites/mL (1×10^5 parasites/well).
- Incubation:
 - Incubate the plate at 28°C for 72-96 hours.
- Growth Assessment:
 - Direct Counting: After incubation, resuspend the parasites in each well and count the number of motile parasites using a hemocytometer.
 - Colorimetric Method (Resazurin Assay): Add 20 µL of resazurin solution to each well and incubate for an additional 4-24 hours. Measure the fluorescence (Ex/Em ~560/590 nm) or absorbance (~570 nm). The signal is proportional to the number of viable parasites.

- Data Analysis:
 - Calculate the percentage of growth inhibition for each drug concentration relative to the no-drug control.
 - Plot the percentage of inhibition against the log of the drug concentration and use a non-linear regression to determine the IC_{50} value.

Summary of Quantitative Data

The following table summarizes typical concentrations and results for **5-nitroindazole** and its derivatives in the described applications.

Application	Assay	Organism/Cell Line	Test Compound	Typical Working Concentration / IC ₅₀	Reference
nNOS Inhibition	Griess Assay	RAW 264.7 Macrophages	7-Nitroindazole (related isomer)	20 µM - 100 µM	[7]
nNOS Inhibition	Enzyme Activity Assay	Bovine Brain nNOS	5-Nitroindazole	Inhibition of citrulline formation observed	[8]
Anti-Trypanosoma I	Epimastigote Growth Inhibition	Trypanosoma cruzi	5-Nitroindazole Derivatives	IC ₅₀ : 1.00 - 8.75 µM	[1]
Anti-Trypanosoma I	Amastigote Growth Inhibition	Trypanosoma cruzi	5-Nitroindazole Derivatives	IC ₅₀ : ~0.41 µM (for a promising derivative)	[6]
Cytotoxicity	Mammalian Cell Viability	Vero Cells / Macrophages	5-Nitroindazole Derivatives	Generally low toxicity at effective antiparasitic concentrations	[6][9]

These protocols and application notes provide a comprehensive guide for the preparation and use of **5-nitroindazole** stock solutions in DMSO for research in neuroscience and drug development for parasitic diseases. Researchers should optimize these protocols based on their specific experimental conditions and cell lines.

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